

An In-depth Technical Guide to the Physical Properties of Chlorotitanium Triisopropoxide

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Compound of Interest

Compound Name: *Chlorotitanium triisopropoxide*

Cat. No.: *B1365183*

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Introduction

Chlorotitanium triisopropoxide, with the chemical formula $C_9H_{21}ClO_3Ti$, is an organometallic compound that serves as a versatile reagent and catalyst in organic synthesis. [1] Its utility in forming carbon-carbon and carbon-heteroatom bonds makes it a valuable tool in the synthesis of complex molecules, including pharmaceuticals and agrochemicals. [1][2] This technical guide provides a comprehensive overview of the physical properties of **chlorotitanium triisopropoxide**, detailed experimental protocols for their determination, and an illustrative reaction pathway.

Physical Properties of Chlorotitanium Triisopropoxide

The physical characteristics of **chlorotitanium triisopropoxide** are crucial for its handling, storage, and application in chemical reactions. A summary of its key physical properties is presented in the table below.

Property	Value	Source(s)
Molecular Formula	C ₉ H ₂₁ ClO ₃ Ti	[3]
Molecular Weight	260.58 g/mol	
Appearance	Colorless to yellow liquid or low melting solid	[3][4]
Melting Point	35-40 °C	[3]
Boiling Point	63-66 °C at 0.1 mmHg	[3]
Density	1.091 g/mL at 25 °C	[3]
Solubility	Soluble in most nonprotic organic solvents (e.g., ether, THF, CH ₂ Cl ₂ , toluene, hexanes). Insoluble in water.	[1][5]
Flash Point	72 °F (22 °C) - closed cup	[3]
Sensitivity	Moisture sensitive	[3]

Experimental Protocols

Given the air and moisture sensitivity of **chlorotitanium triisopropoxide**, all manipulations should be performed under an inert atmosphere (e.g., argon or nitrogen) using Schlenk line or glovebox techniques.[6][7]

Determination of Melting Point

The melting point of **chlorotitanium triisopropoxide**, which exists as a low melting solid, can be determined using a standard capillary melting point apparatus.[8][9][10]

Methodology:

- **Sample Preparation:** Inside a glovebox, a small amount of solid **chlorotitanium triisopropoxide** is finely ground. A capillary tube is then packed with the powdered sample to a height of 2-3 mm.

- **Apparatus Setup:** The packed capillary tube is placed into the heating block of the melting point apparatus.
 - **Heating:** The sample is heated rapidly to approximately 10 °C below the expected melting point of 35 °C.
 - **Observation:** The heating rate is then reduced to 1-2 °C per minute. The temperature at which the first droplet of liquid appears is recorded as the beginning of the melting range.
 - **Final Reading:** The temperature at which the entire solid has transitioned to a liquid is recorded as the end of the melting range. For pure substances, this range is typically narrow.
- [9]

Determination of Boiling Point under Reduced Pressure

Due to its relatively high boiling point at atmospheric pressure and potential for decomposition, the boiling point of **chlorotitanium triisopropoxide** is determined under vacuum.[11][12][13]

Methodology:

- **Apparatus Setup:** A small-scale distillation apparatus suitable for vacuum distillation is assembled. This includes a round-bottom flask, a distillation head with a thermometer, a condenser, and a receiving flask. All glassware must be thoroughly dried and assembled under an inert atmosphere.
- **Sample Introduction:** Approximately 1-2 mL of liquid **chlorotitanium triisopropoxide** is introduced into the distillation flask using a syringe. A small magnetic stir bar is added for smooth boiling.
- **Vacuum Application:** The apparatus is connected to a vacuum pump, and the pressure is gradually reduced to the desired level (e.g., 0.1 mmHg).
- **Heating:** The distillation flask is gently heated in an oil bath.
- **Temperature Reading:** The temperature is recorded when the liquid is boiling and a steady stream of condensate is observed on the thermometer bulb. This temperature is the boiling point at the recorded pressure.

Determination of Density

The density of liquid **chlorotitanium triisopropoxide** can be determined by measuring the mass of a known volume.[\[14\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#)

Methodology:

- Tare Weighing: An accurately calibrated volumetric flask (e.g., 1 mL or 5 mL) is weighed on an analytical balance.
- Sample Transfer: Inside a glovebox, the volumetric flask is carefully filled to the calibration mark with liquid **chlorotitanium triisopropoxide** using a pipette.
- Final Weighing: The filled volumetric flask is securely capped and re-weighed.
- Calculation: The density is calculated by dividing the mass of the liquid (final mass - tare mass) by the volume of the flask.

Determination of Solubility

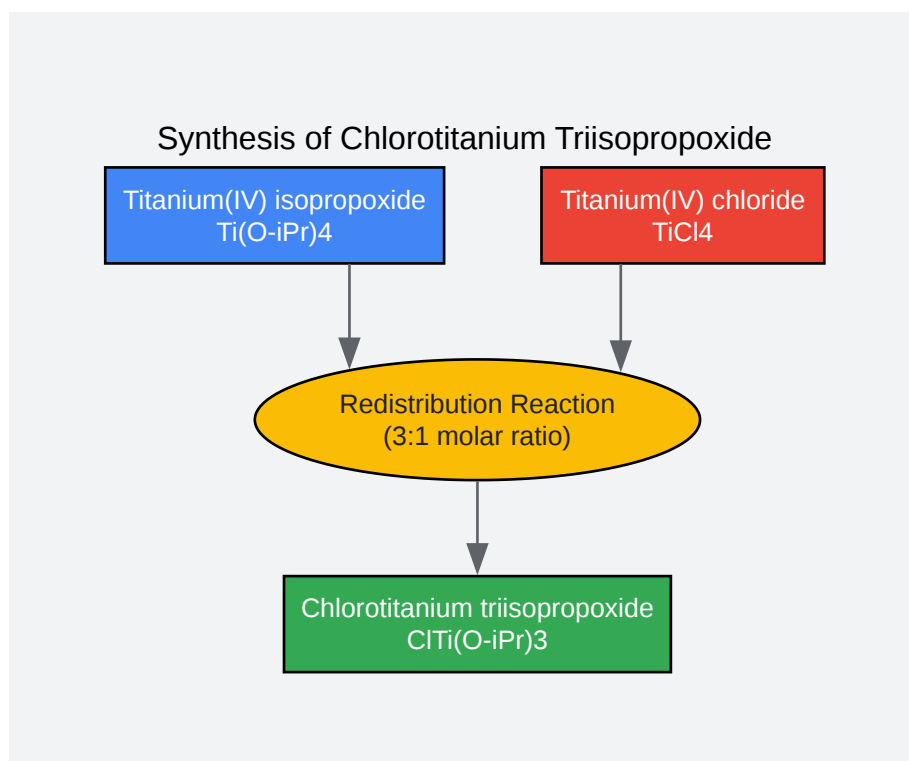
A qualitative assessment of solubility in various organic solvents can be performed.[\[18\]](#)[\[19\]](#)[\[20\]](#)

Methodology:

- Solvent Preparation: Several small, dry test tubes are prepared, each containing approximately 1 mL of a different anhydrous, nonprotic organic solvent (e.g., hexane, toluene, diethyl ether, tetrahydrofuran, dichloromethane).
- Sample Addition: To each test tube, a small amount (a few drops or a small spatula tip) of **chlorotitanium triisopropoxide** is added.
- Observation: The tubes are agitated, and the solubility is observed. The compound is considered soluble if it completely dissolves to form a clear solution. It is insoluble if it remains as a separate phase or forms a cloudy suspension.

Reaction Pathway: Synthesis of Chlorotitanium Triisopropoxide

Chlorotitanium triisopropoxide can be synthesized through a redistribution reaction between titanium(IV) isopropoxide and titanium(IV) chloride.[4][21] This reaction provides a straightforward route to the desired product.

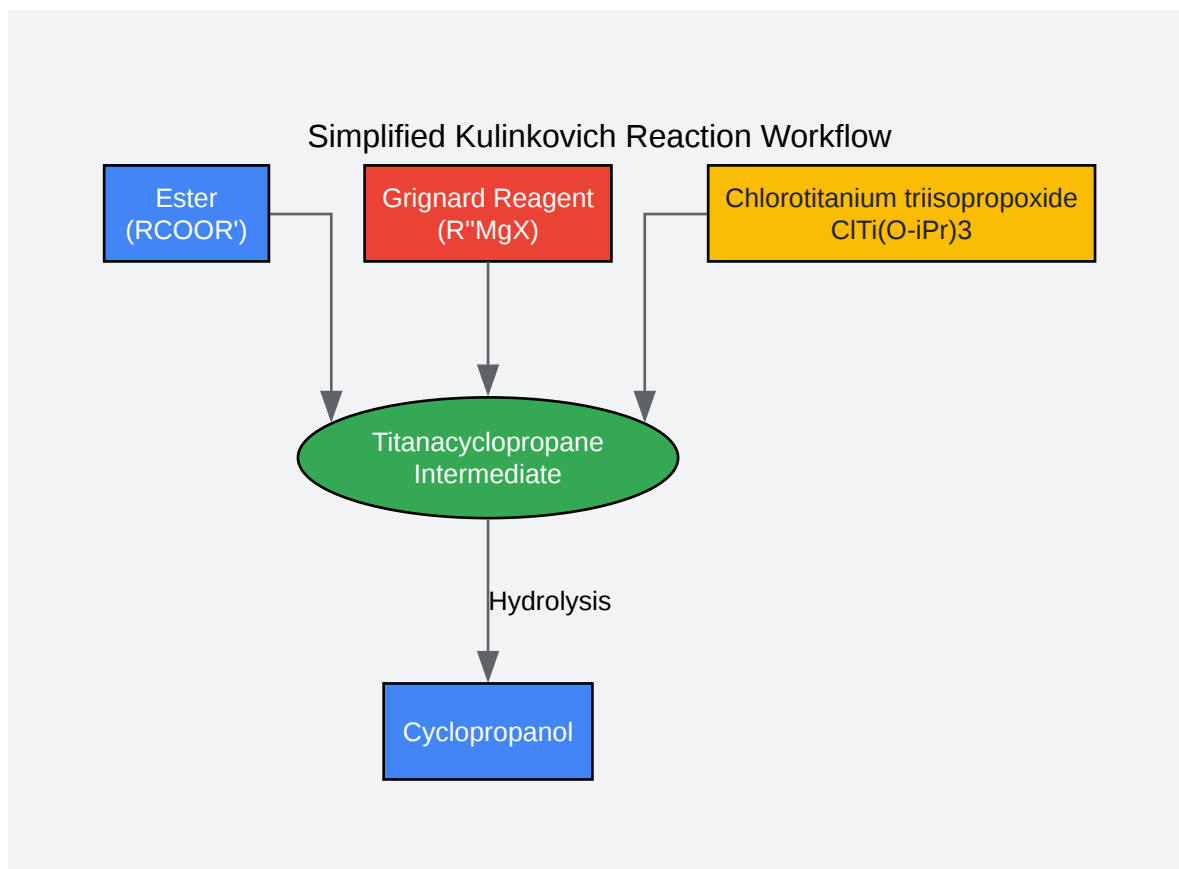


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Caption: Synthesis of **Chlorotitanium triisopropoxide**.

Application in Organic Synthesis: The Kulinkovich Reaction

Chlorotitanium triisopropoxide is a key reagent in the Kulinkovich reaction, which is used for the synthesis of cyclopropanols from esters.[22] The reaction involves the treatment of an ester with a Grignard reagent in the presence of a titanium(IV) alkoxide, such as **chlorotitanium triisopropoxide**.



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Caption: The Kulinkovich Reaction Workflow.

Conclusion

Chlorotitanium triisopropoxide is a valuable organometallic reagent with well-defined physical properties that are essential for its effective use in research and development. Its moisture sensitivity necessitates careful handling under inert conditions. The provided experimental protocols offer a foundation for the accurate determination of its physical characteristics, while the illustrative reaction pathways highlight its significance in synthetic organic chemistry. A thorough understanding of these properties and reactions is paramount for scientists and professionals in the field of drug development and chemical synthesis.

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